

# Oxaziclomefone: A Comprehensive Technical Guide on its Physicochemical Properties

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## Compound of Interest

Compound Name: Oxaziclomefone

Cat. No.: B104223

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## Introduction

**Oxaziclomefone** is a systemic herbicide notable for its efficacy in controlling a variety of weeds in rice paddies. Developed through a collaboration between Mitsubishi Chemical Corporation and Bayer CropScience, it was first introduced in Japan in 2000.<sup>[1]</sup> Its unique mode of action, which involves the inhibition of plant cell expansion, distinguishes it from many other classes of herbicides and makes it a valuable tool in modern weed management strategies.<sup>[1]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **Oxaziclomefone**, detailed experimental protocols for their determination, and a visualization of its mechanism of action.

## Core Chemical and Physical Properties

The fundamental physicochemical properties of **Oxaziclomefone** are summarized in the table below. These parameters are crucial for understanding its environmental fate, bioavailability, and for the development of effective formulations.

Property	Value	Reference(s)
IUPAC Name	3-[1-(3,5-dichlorophenyl)-1-methylethyl]-3,4-dihydro-6-methyl-5-phenyl-2H-1,3-oxazin-4-one	[1][2][3][4][5]
CAS Number	153197-14-9	[1][2][3][4][6][7][8][9][10][11]
Molecular Formula	C <sub>20</sub> H <sub>19</sub> Cl <sub>2</sub> NO <sub>2</sub>	[2][3][4][6][9]
Molecular Weight	376.28 g/mol	[1][3][4][6][7][9][12]
Physical State	White crystalline solid	[4]
Melting Point	147 - 151 °C	[6][12]
Boiling Point	518.6 ± 50.0 °C (Predicted)	[12]
Density	1.277 ± 0.06 g/cm <sup>3</sup> (Predicted)	[12]
Water Solubility	0.18 mg/L (at 20 °C, pH 7)	[4]
Vapor Pressure	1.33 x 10 <sup>-2</sup> mPa (at 20 °C)	[4]
Octanol-Water Partition Coefficient (Log P)	4.01	[4]
pKa	-2.24 ± 0.60 (Predicted)	[12]

## Experimental Protocols for Physicochemical Property Determination

The determination of the physicochemical properties of chemical substances like **Oxaziclomefone** is guided by internationally recognized protocols, primarily the OECD Guidelines for the Testing of Chemicals.[1][2][3][6][12] These guidelines ensure data consistency and reliability across different laboratories and regulatory bodies.

### Melting Point Determination

The melting point is a fundamental property for the characterization and purity assessment of a crystalline solid.

Principle: The temperature at which a substance transitions from a solid to a liquid phase is measured. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Methodology (Capillary Method - based on OECD Guideline 102):

- Sample Preparation: A small amount of finely powdered, dry **Oxaziclomefone** is packed into a capillary tube to a height of approximately 3 mm.
- Apparatus: A melting point apparatus (e.g., Mel-Temp or Fisher-Johns) equipped with a calibrated thermometer or an electronic temperature sensor is used.[\[4\]](#)[\[7\]](#)
- Procedure:
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.
  - For an accurate determination, the heating rate is slowed to 1-2 °C per minute as the approximate melting point is approached.[\[4\]](#)
  - The temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the last solid particle melts are recorded. This range represents the melting point.

## Water Solubility Determination

Water solubility is a critical parameter for assessing the environmental distribution and bioavailability of a substance.

Principle: The saturation mass concentration of **Oxaziclomefone** in water is determined at a specific temperature.

Methodology (Column Elution Method - based on OECD Guideline 105):

This method is suitable for substances with low water solubility, such as **Oxaziclomefone**.[\[13\]](#)  
[\[14\]](#)

- Apparatus: A temperature-controlled column packed with an inert support material coated with an excess of the test substance.
- Procedure:
  - Water is passed through the column at a slow, controlled flow rate to ensure saturation.
  - The eluate is collected in fractions.
  - The concentration of **Oxaziclomefone** in the aqueous fractions is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
  - The plateau of the concentration curve represents the water solubility.

## Vapor Pressure Determination

Vapor pressure indicates the tendency of a substance to volatilize and is important for assessing its potential for atmospheric transport.

Principle: The pressure exerted by the vapor of a substance in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature is measured.

Methodology (Knudsen Effusion Method - based on OECD Guideline 104):

This method is suitable for substances with low vapor pressures.[\[10\]](#)

- Apparatus: A Knudsen effusion cell, which is a small container with a very small orifice, placed in a high-vacuum chamber. The cell is located on a sensitive microbalance.
- Procedure:
  - A known amount of **Oxaziclomefone** is placed in the effusion cell.
  - The system is evacuated, and the cell is heated to a constant temperature.
  - The rate of mass loss of the substance effusing through the orifice is measured by the microbalance.

- The vapor pressure is calculated from the rate of mass loss using the Knudsen equation.  
[\[10\]](#)

## Octanol-Water Partition Coefficient (Log P) Determination

The n-octanol/water partition coefficient is a measure of a chemical's lipophilicity and its potential for bioaccumulation.

Principle: The ratio of the equilibrium concentrations of a substance dissolved in a two-phase system of n-octanol and water is determined.

Methodology (Slow-Stirring Method - based on OECD Guideline 117):

This method is particularly suitable for substances with high Log P values, like **Oxaziclomefone**.[\[11\]](#)

- Procedure:
  - A solution of **Oxaziclomefone** in n-octanol saturated with water and a volume of water saturated with n-octanol are placed in a temperature-controlled vessel.
  - The two phases are stirred slowly for a prolonged period to allow for equilibrium to be reached without the formation of an emulsion.
  - After reaching equilibrium, the phases are separated.
  - The concentration of **Oxaziclomefone** in each phase is determined by a suitable analytical method (e.g., HPLC).
  - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The Log P is the base-10 logarithm of this value.

## Mechanism of Action and Signaling Pathway

The herbicidal activity of **Oxaziclomefone** stems from its ability to inhibit the growth of susceptible plants by blocking cell expansion, particularly in the roots.[\[1\]](#)[\[4\]](#) This effect is

achieved without altering the plant's turgor pressure, indicating a direct impact on the extensibility of the cell wall.[15][16]

Recent research has identified the specific site of action of **Oxaziclomefone** as the inhibition of acyl-ACP thioesterase (FAT), an enzyme involved in lipid biosynthesis.[17] The inhibition of FAT disrupts the normal fatty acid metabolism within the plant, which is crucial for the synthesis of various cellular components, including those required for cell wall formation and modification. This disruption ultimately leads to a decrease in cell wall extensibility and the cessation of cell growth.

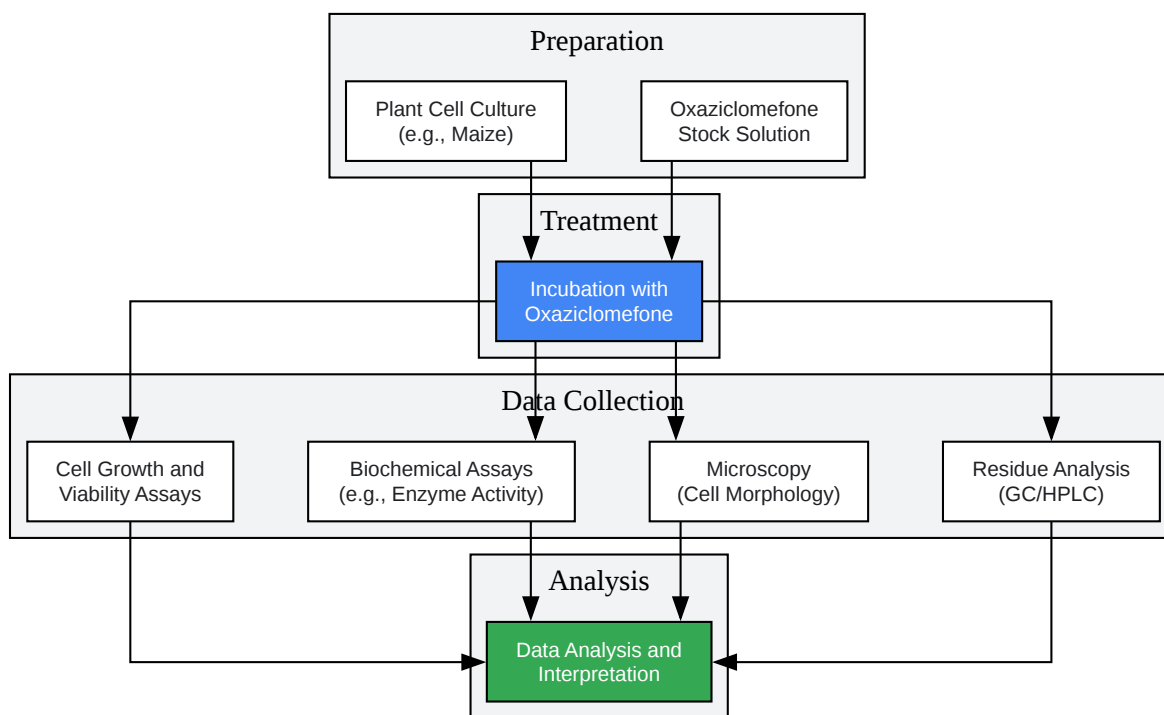


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#### Mechanism of Action of **Oxaziclomefone**

## Experimental Workflow for Assessing Herbicide Effects

The following diagram illustrates a typical experimental workflow for investigating the effects of **Oxaziclomefone** on plant cells, from initial treatment to the analysis of its impact on cellular processes.



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### Workflow for Herbicide Effect Assessment

## Conclusion

**Oxaziclomefone** represents a significant herbicidal agent with a well-characterized set of physicochemical properties and a distinct mode of action. Its inhibition of acyl-ACP thioesterase provides a specific target for its herbicidal effects, leading to the disruption of cell wall extensibility and ultimately, the inhibition of plant growth. The standardized experimental protocols outlined in this guide are essential for the continued study and regulatory assessment of **Oxaziclomefone** and other agrochemicals. This comprehensive technical overview serves as a valuable resource for researchers and professionals in the fields of agricultural science, environmental chemistry, and drug development.

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